

How to dissolve Ipatasertib-NH2 dihydrochloride for cell culture

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Compound of Interest

Compound Name: Ipatasertib-NH2 dihydrochloride

Cat. No.: B12422494

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Ipatasertib-NH2 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the dissolution of **Ipatasertib-NH2 dihydrochloride** for cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Ipatasertib-NH2 dihydrochloride** stock solutions?

A1: The highly recommended solvent for preparing stock solutions of **Ipatasertib-NH2 dihydrochloride** for in vitro use is dimethyl sulfoxide (DMSO). For optimal results, it is crucial to use fresh, anhydrous, high-quality DMSO, as the compound's solubility can be significantly impacted by absorbed moisture.

Q2: What is the solubility of **Ipatasertib-NH2 dihydrochloride** in common solvents?

A2: **Ipatasertib-NH2 dihydrochloride** exhibits high solubility in DMSO. The table below summarizes the available solubility data.

Q3: How should I store the **Ipatasertib-NH2 dihydrochloride** stock solution?

A3: Stock solutions prepared in DMSO should be aliquoted into smaller volumes to minimize freeze-thaw cycles and stored at either -20°C for up to one month or -80°C for up to six months.^[1] Always refer to the manufacturer's specific recommendations for storage conditions and stability.

Q4: I am observing precipitation when I dilute my DMSO stock solution into the cell culture medium. What is causing this and how can I prevent it?

A4: Precipitation upon dilution into aqueous cell culture media is a common issue due to the low aqueous solubility of **lpatasertib-NH2 dihydrochloride**. This "crashing out" can be attributed to several factors:

- **High Final Concentration:** The intended final concentration in the cell culture medium may exceed the compound's solubility limit in that specific aqueous environment.
- **Localized High Concentrations:** The method of dilution may be creating transient areas of high compound concentration, leading to precipitation before it can be fully dispersed.
- **High Final DMSO Concentration:** While necessary for the stock solution, a high final concentration of DMSO in the cell culture medium can be toxic to cells. It is best practice to keep the final DMSO concentration below 0.5%, and ideally below 0.1%.^[2]

To prevent precipitation, please refer to the detailed experimental protocol and troubleshooting guide below.

Solubility Data

Solvent	Concentration	Notes
DMSO	~92 mg/mL (~200.87 mM)	Use fresh, anhydrous DMSO for optimal results.[2]
DMSO	100 mg/mL (218.34 mM)	Requires sonication to achieve full dissolution.[2]
Water	3.57 mg/mL (7.79 mM)	Requires sonication and warming to 60°C.[2]
Ethanol	Soluble	Specific quantitative data is not readily available.[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step method for preparing a 10 mM stock solution of **Ipatasertib-NH2 dihydrochloride** (Molecular Weight: 488.84 g/mol).

Materials:

- **Ipatasertib-NH2 dihydrochloride** powder
- Anhydrous, cell culture grade DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 4.89 mg of **Ipatasertib-NH2 dihydrochloride**.

- Weigh the compound: Carefully weigh out the calculated mass of the compound and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, you would add 1 mL of DMSO for every 4.89 mg of compound.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.^[2] Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

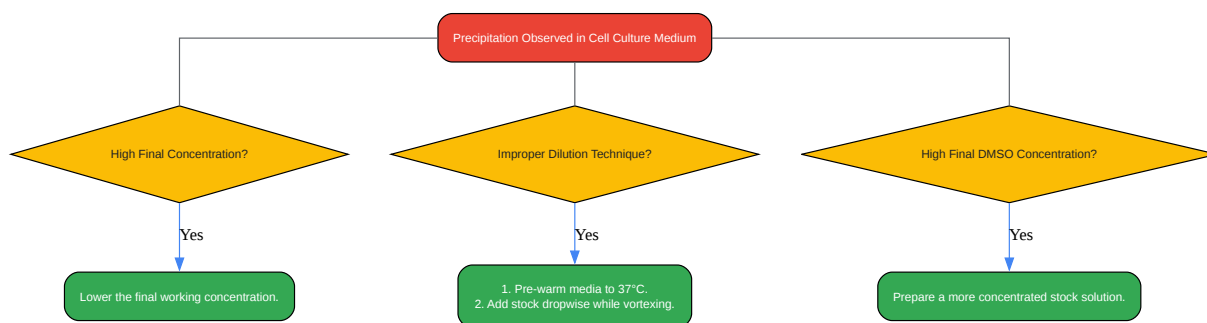
Troubleshooting Guide

This guide addresses common issues encountered when dissolving and using **lpatasertib-NH2 dihydrochloride** in cell culture.

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in Cell Culture Medium	The final concentration exceeds the aqueous solubility limit.	- Lower the final working concentration of Ipatasertib-NH ₂ dihydrochloride in your experiment.
Localized high concentration during dilution.	- Pre-warm the cell culture medium to 37°C before adding the stock solution.[2]- Add the stock solution dropwise to the medium while gently vortexing or swirling to ensure rapid and uniform dispersion.[2]	
High final DMSO concentration.	- Prepare a more concentrated stock solution to reduce the volume added to the culture medium.	
Compound appears difficult to dissolve in DMSO	The DMSO has absorbed moisture.	- Use a fresh, unopened bottle of anhydrous, cell culture grade DMSO.
Insufficient agitation.	- Increase vortexing time.- Use a sonicator to aid dissolution.[2]	
Inconsistent experimental results	Degradation of the compound in the stock solution.	- Avoid repeated freeze-thaw cycles by preparing single-use aliquots.- Ensure the stock solution is stored at the recommended temperature.
Degradation or interaction of the compound in the cell culture medium over time.	- For long-term experiments, consider replacing the medium with freshly prepared Ipatasertib-containing medium at regular intervals.[2]- If tolerated by the cells, try reducing the serum	

concentration in the medium,
as interactions with serum
proteins can sometimes affect
compound stability.[2]

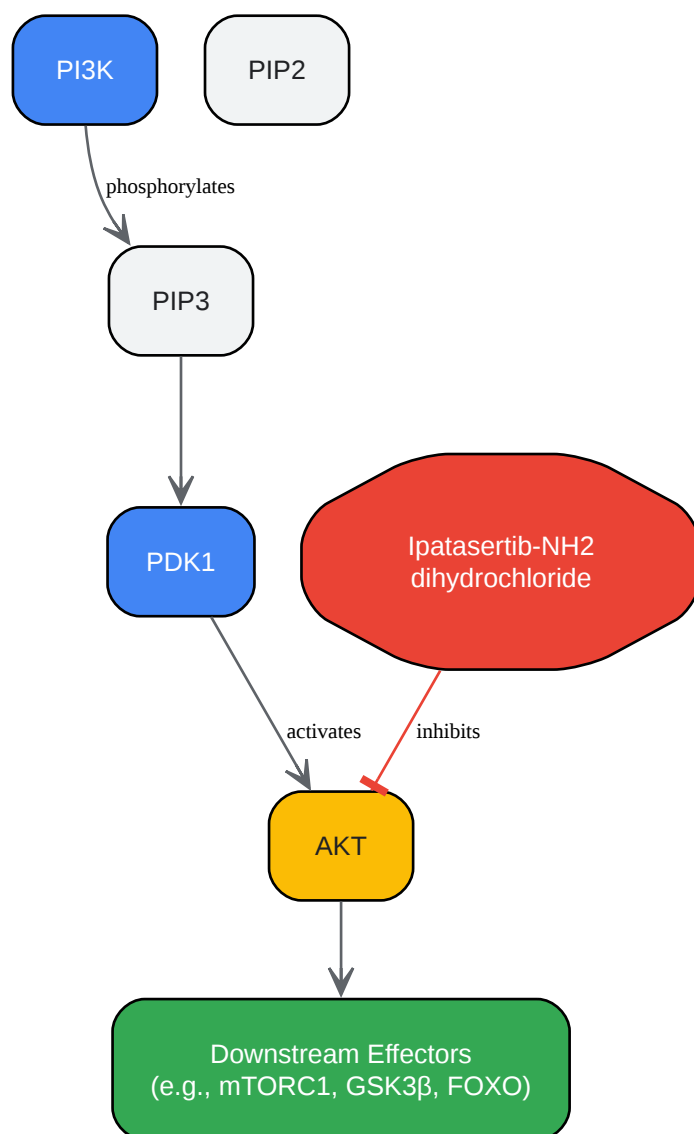
Visual Troubleshooting Workflow



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Caption: Troubleshooting workflow for precipitation issues.

Ipatasertib Signaling Pathway



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Caption: Simplified PI3K/AKT signaling pathway showing the inhibitory action of Ipatasertib.

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References

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